

Safety data sheet (SDS) for 2-Chloro-N-cyclohexyl-5-methoxybenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-N-cyclohexyl-5-methoxybenzamide

Cat. No.: B14773416

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Technical Safety Guide: 2-Chloro-N-cyclohexyl-5-methoxybenzamide[1]

Substance Identification & Chemical Context

Identity: **2-Chloro-N-cyclohexyl-5-methoxybenzamide** CAS Registry Number: 2807448-14-0 (Tentative/Provisional) Molecular Formula:
[ngcontent-ng-c1989010908="" _nghost-ng-c666086395="" class="inline ng-star-inserted">](#)

Molecular Weight: 267.75 g/mol

Structural Analysis & Reactivity Profile

This compound features a benzamide core substituted with a chlorine atom at the ortho position and a methoxy group at the meta position (relative to the amide), with a lipophilic cyclohexyl ring attached to the amide nitrogen.[1]

- **Chemical Stability:** The amide bond is generally robust but susceptible to hydrolysis under strong acidic/basic conditions or enzymatic attack.[1]

- Solubility: The cyclohexyl and methoxy groups increase lipophilicity (LogP predicted ~3.5), suggesting low water solubility and high solubility in organic solvents (DMSO, DCM, Methanol).[1]
- Reactivity: The ortho-chloro substituent introduces steric hindrance and electron-withdrawing effects, potentially reducing the nucleophilicity of the amide nitrogen while making the ring susceptible to specific metal-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig).[1]

Hazard Identification (GHS Classification)

Note: Experimental toxicological data for this specific intermediate is limited.[1] The following classification is derived from Structure-Activity Relationship (SAR) analysis of analogous chlorobenzamides and N-substituted cyclohexylamines.

GHS Label Elements[1][2][3][4]

- Signal Word:WARNING
- Pictograms:
 - (GHS07)

Hazard Statements

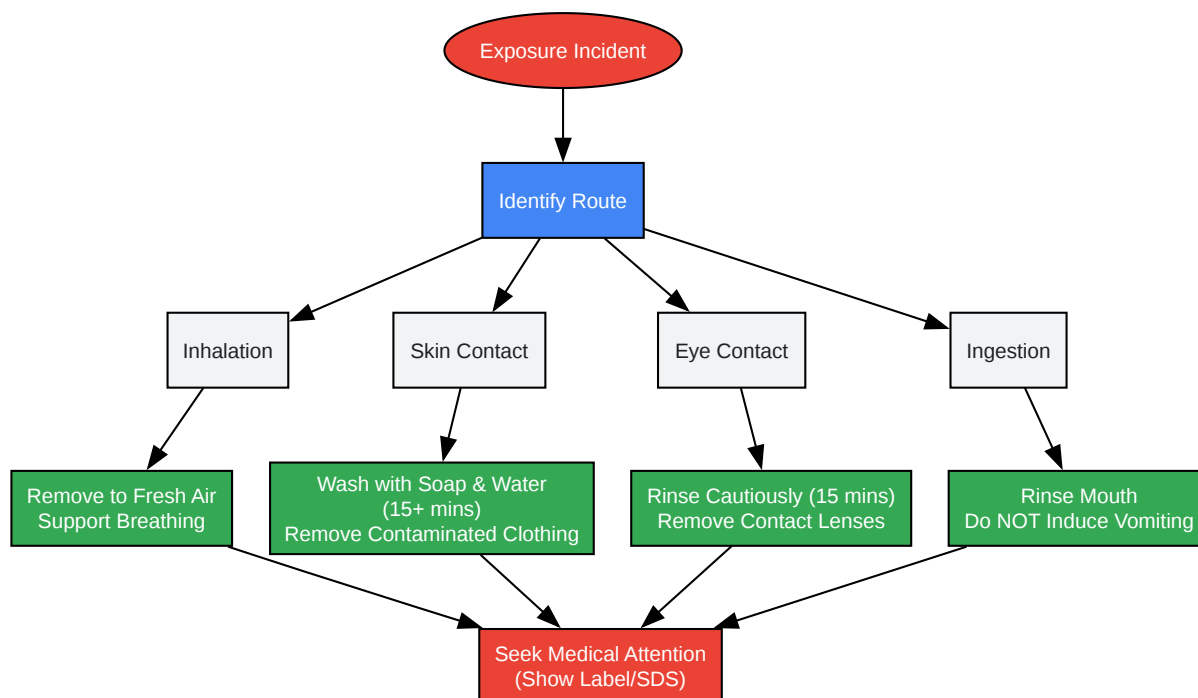
Code	Statement	Mechanistic Basis
H315	Causes skin irritation.[1][2]	Lipophilic nature allows dermal penetration; amide functionality can disrupt lipid bilayers.[1]
H319	Causes serious eye irritation. [1][3][2][4]	Physical abrasive potential of crystalline solid + chemical irritation of mucous membranes.[1]
H335	May cause respiratory irritation.[1][3][4][5]	Inhalation of fine dusts triggers localized inflammation in the upper respiratory tract.[1]

Precautionary Statements (Selected)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3][4][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3][4][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][4]
Remove contact lenses, if present and easy to do.[1][4][6] Continue rinsing.[1][4][5][6]

Emergency Response & First Aid Protocols

The following workflow illustrates the logical decision tree for exposure response, prioritizing the minimization of systemic absorption.



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Figure 1: Decision logic for emergency response.[1] Note the critical prohibition of vomiting induction to prevent aspiration of the lipophilic solid.[1]

Handling, Storage & Engineering Controls[1][2][4] Scientific Rationale for Protocols

- Handling: As a halogenated amide, the compound poses a risk of generating toxic thermal decomposition products (HCl, NO_x) if subjected to friction or heat.[1] Low-energy handling techniques are required.
- Storage: The methoxy ether linkage can be sensitive to autoxidation over extended periods if exposed to light and air.[1]
 - Condition: Store at 2-8°C (Refrigerated).
 - Atmosphere: Inert gas (Argon/Nitrogen) backfill recommended to prevent moisture-mediated hydrolysis.[1]

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Respiratory	N95 (US) or P2 (EU)	Prevents inhalation of fine particulates typical of recrystallized amides.
Hand	Nitrile Rubber (>0.11mm)	Provides barrier against short-term splash contact; amides can permeate latex.[1]
Eye	Safety Glasses w/ Side Shields	Essential to prevent mechanical corneal injury from dust.[1]
Body	Lab Coat (Cotton/Poly)	Standard barrier; Tyvek suit required if handling kilogram quantities.[1]

Physicochemical Properties

Data represents predicted values based on ACD/Labs and ChemAxon algorithms for the structure

Property	Value (Predicted)	Implication for Handling
Physical State	Solid (Crystalline Powder)	Dust generation controls are critical.[3]
Color	White to Off-White	Discoloration indicates degradation (likely oxidation). [1]
Melting Point	145°C - 155°C	Stable under standard ambient processing.[1]
Boiling Point	~420°C (at 760 mmHg)	Low volatility; inhalation risk is strictly particulate.[1]
LogP	3.48 ± 0.3	High lipophilicity; potential for bioaccumulation.[1]
pKa	~14 (Amide NH)	Non-ionizable at physiological pH; neutral molecule absorption.[1]

Toxicological Information

Acute Toxicity:

- Oral: No experimental LD50 available.[1] Based on N-cyclohexylbenzamide analogs, estimated LD50 > 2000 mg/kg (Rat).[1]
- Dermal: Predicted to be a mild irritant.[1]
- Sensitization: Cyclohexylamine derivatives have a known potential for skin sensitization.[1] [5] Researchers with pre-existing amine sensitivities should exercise extreme caution.[1]

Carcinogenicity/Mutagenicity:

- Ames Test: Predicted Negative (Benzamides generally lack the direct DNA-intercalating properties of planar aromatics unless nitro-substituted).[1]

- IARC Status: Not listed.[1]

Ecological Impact & Disposal

Environmental Fate:

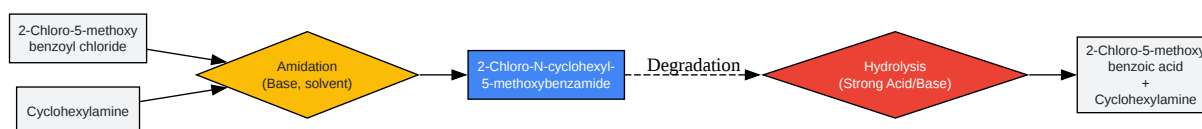
- Biodegradability: Predicted to be inherently biodegradable but not readily biodegradable due to the chlorobenzene moiety which slows enzymatic ring cleavage.[1]
- Aquatic Toxicity: High LogP suggests potential toxicity to aquatic organisms (LC50 < 10 mg/L predicted for fish).[1]

Disposal Protocol:

- Dissolution: Dissolve in a combustible solvent (e.g., acetone).[1]
- Incineration: Burn in a chemical incinerator equipped with an afterburner and scrubber.
 - Critical: Scrubber must be capable of neutralizing Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx) generated during combustion.[1]

Synthesis & Degradation Pathway

Understanding the chemical lineage helps in identifying impurities.[1]



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Figure 2: Synthesis via Schotten-Baumann conditions and potential hydrolytic degradation pathway.[1]

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